

Proper Disposal Procedures for VB124

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Compound of Interest

Compound Name: VB124

Cat. No.: B6602483

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This document provides essential safety and logistical information for the proper disposal of **VB124**, a potent and selective inhibitor of the monocarboxylate transporter 4 (MCT4). Adherence to these procedures is critical to ensure laboratory safety, environmental protection, and regulatory compliance.

Chemical and Physical Properties

VB124 is an orally active, potent, and selective MCT4 inhibitor.^{[1][2][3][4]} It is used in research related to cardiac hypertrophy, heart failure, and metabolism.^{[1][2][4]} While extensive toxicity data is not publicly available, one study noted that daily administration of **VB124** for 180 days showed no overt toxicities in mice.^{[1][2]} However, as with any research chemical, it should be handled as a potentially hazardous substance.

| Property | Value |
|-------------------|--|
| CAS Number | 2230186-18-0 ^{[1][2]} |
| Molecular Formula | C ₂₃ H ₂₃ ClN ₂ O ₄ ^[2] |
| Molecular Weight | 426.89 g/mol ^{[2][4]} |
| Solubility | Soluble in DMSO (85 mg/mL) ^[4] |
| Appearance | Solid ^[1] |

Personal Protective Equipment (PPE)

Before handling **VB124** or its waste, all personnel must be equipped with the following standard laboratory PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Waste Segregation and Collection

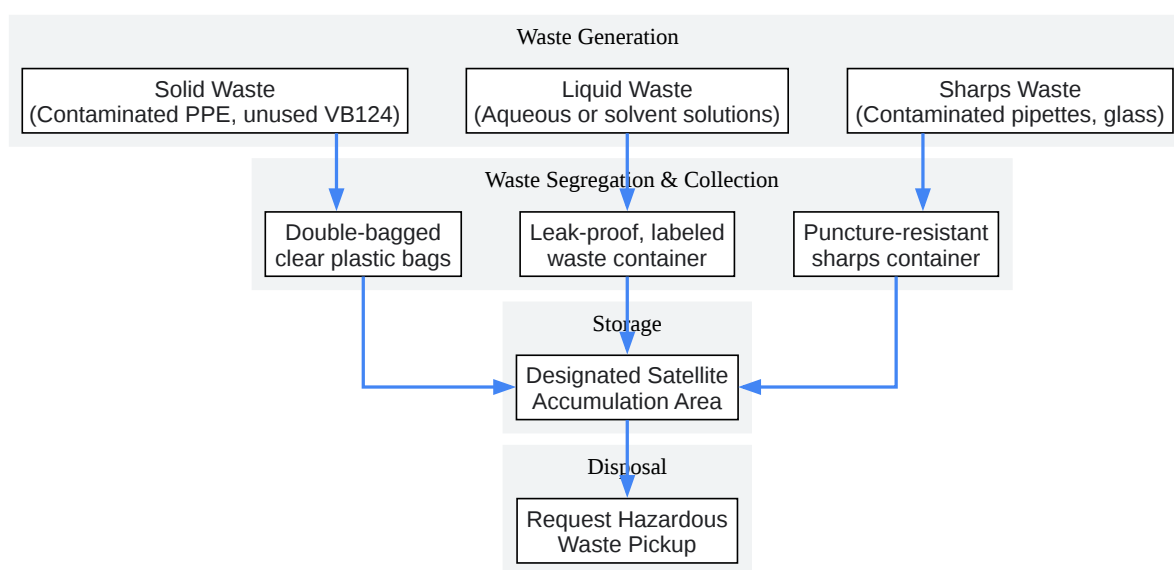
Proper segregation of chemical waste is the first step in ensuring safe disposal. Follow these guidelines to prevent accidental chemical reactions and to comply with waste management regulations.

- Solid Waste:
 - Contaminated Materials: Gloves, absorbent paper, and other lab supplies contaminated with **VB124** should be double-bagged in clear plastic bags.^[5]
 - Unused or Expired **VB124**: Dispose of solid **VB124** in its original container whenever possible.^{[6][7]} The container must be clearly labeled as hazardous waste.
- Liquid Waste:
 - Aqueous Solutions: Collect all aqueous solutions containing **VB124** in a designated, leak-proof container with a screw-on cap.^{[5][6]} The container must be compatible with the chemical.
 - Solvent-Based Solutions: Solutions of **VB124** in organic solvents (e.g., DMSO) must be collected separately from aqueous waste.^[7]
- Sharps:
 - Pipettes, pipette tips, and any broken glass contaminated with **VB124** must be collected in a rigid, puncture-resistant sharps container labeled with a biohazard symbol.^{[5][8][9]}

All waste containers must be kept closed except when adding waste and should be stored in a designated satellite accumulation area.[5][6]

Disposal Workflow

The following diagram outlines the step-by-step procedure for the disposal of **VB124** waste.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Page loading... [guidechem.com]
- 3. VB124|CAS 2230186-18-0|DC Chemicals [dcchemicals.com]
- 4. VB124 | MCT inhibitor | Mechanism | Concentration [selleckchem.com]
- 5. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 8. ars.usda.gov [ars.usda.gov]
- 9. Biohazardous Waste Disposal Procedures | Research and Innovation [unh.edu]
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